

Application Notes and Protocols: Oxidation of p-Chlorobenzyl p-Chlorophenyl Sulfide

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Compound of Interest

Compound Name: *p*-Chlorobenzyl-*p*-chlorophenyl
sulfoxide

Cat. No.: B164919

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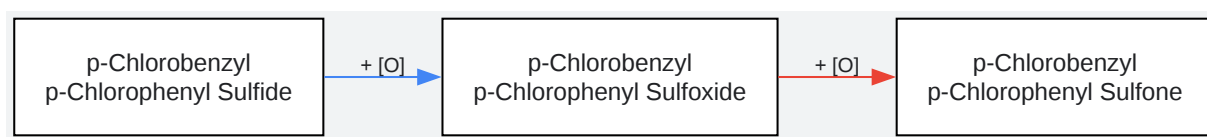
Audience: Researchers, scientists, and drug development professionals.

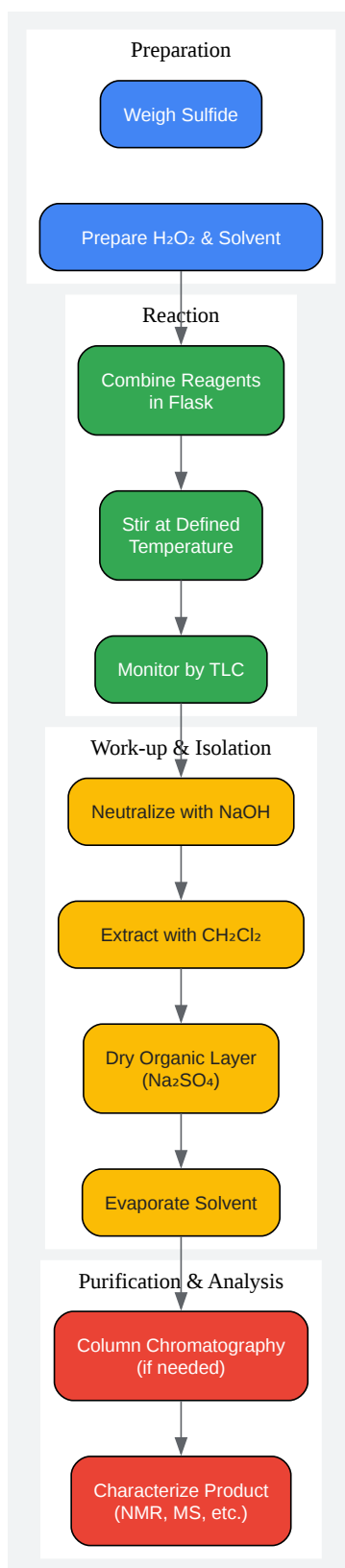
Introduction: The oxidation of sulfides to their corresponding sulfoxides and sulfones represents a fundamental transformation in organic synthesis. These oxidized sulfur-containing compounds are crucial intermediates and target molecules in medicinal chemistry and materials science.[1] Sulfoxides, in particular, are key components in various therapeutic agents, including anti-ulcer, antibacterial, and antifungal drugs.[2] The selective control of the oxidation state—stopping at the sulfoxide or proceeding to the sulfone—is a common challenge.[2] Many available methods can lead to over-oxidation, forming the sulfone as an undesired byproduct.[2]

This document provides detailed protocols for the selective oxidation of *p*-chlorobenzyl *p*-chlorophenyl sulfide to its corresponding sulfoxide and its further oxidation to the sulfone, primarily utilizing hydrogen peroxide (H₂O₂) as a green and efficient oxidant.[2][3]

Reaction Pathway

The oxidation of *p*-chlorobenzyl *p*-chlorophenyl sulfide proceeds in two sequential steps. The initial oxidation converts the sulfide to *p*-chlorobenzyl *p*-chlorophenyl sulfoxide. Further oxidation yields *p*-chlorobenzyl *p*-chlorophenyl sulfone.





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References

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